

The Natural Occurrence of Neodymium-146: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural occurrence of the **Neodymium-146** (^{146}Nd) isotope. It details its abundance, nucleosynthetic origins, and the experimental methodologies used for its characterization. This document is intended for researchers, scientists, and professionals in drug development who require a deep understanding of this specific isotope for applications such as geological dating, nuclear medicine, and materials science.

Introduction to Neodymium and its Isotopes

Neodymium (Nd) is a rare-earth element with the atomic number 60. In its natural form, it is a mixture of seven isotopes, five of which are stable and two are radioactive with extremely long half-lives.^{[1][2]} These isotopes are ^{142}Nd , ^{143}Nd , ^{144}Nd , ^{145}Nd , ^{146}Nd , ^{148}Nd , and ^{150}Nd .^{[1][2][3]} The isotopic composition of naturally occurring neodymium is remarkably constant in terrestrial materials.^[4] Neodymium is more abundant in the Earth's crust than lead and about half as plentiful as copper.^[1]

Natural Abundance of Neodymium-146

Neodymium-146 is a stable isotope of neodymium, meaning it does not undergo radioactive decay.^{[3][5]} It is one of the five stable isotopes of this element.^[1] The natural abundance of ^{146}Nd is approximately 17.19% to 17.2% of the total neodymium found in nature.^{[1][6][7]} This makes it the third most abundant isotope of neodymium.^{[1][3]}

Quantitative Data on Naturally Occurring Neodymium Isotopes

For ease of comparison, the natural abundances and atomic masses of all naturally occurring neodymium isotopes are summarized in the table below.

Isotope	Natural Abundance (%)	Atomic Mass (Da)	Nuclear Spin (I)	Stability
¹⁴² Nd	27.13 - 27.2	141.907719	0	Stable
¹⁴³ Nd	12.18 - 12.2	142.909810	7/2	Stable
¹⁴⁴ Nd	23.80 - 23.8	143.910083	0	Radioactive (α decay)
¹⁴⁵ Nd	8.30 - 8.3	144.912570	7/2	Stable
¹⁴⁶ Nd	17.19 - 17.2	145.913113	0	Stable
¹⁴⁸ Nd	5.76 - 5.80	147.916889	0	Stable
¹⁵⁰ Nd	5.60 - 5.64	149.920887	0	Radioactive (β ⁻ β ⁻ decay)

Data compiled from multiple sources[1][5][6][7].

Nucleosynthesis of Neodymium-146

The elements heavier than iron, including neodymium, are primarily synthesized in stars through neutron capture processes.[8] **Neodymium-146** is formed through both the slow (s-process) and rapid (r-process) neutron capture processes.[8]

The s-Process Pathway

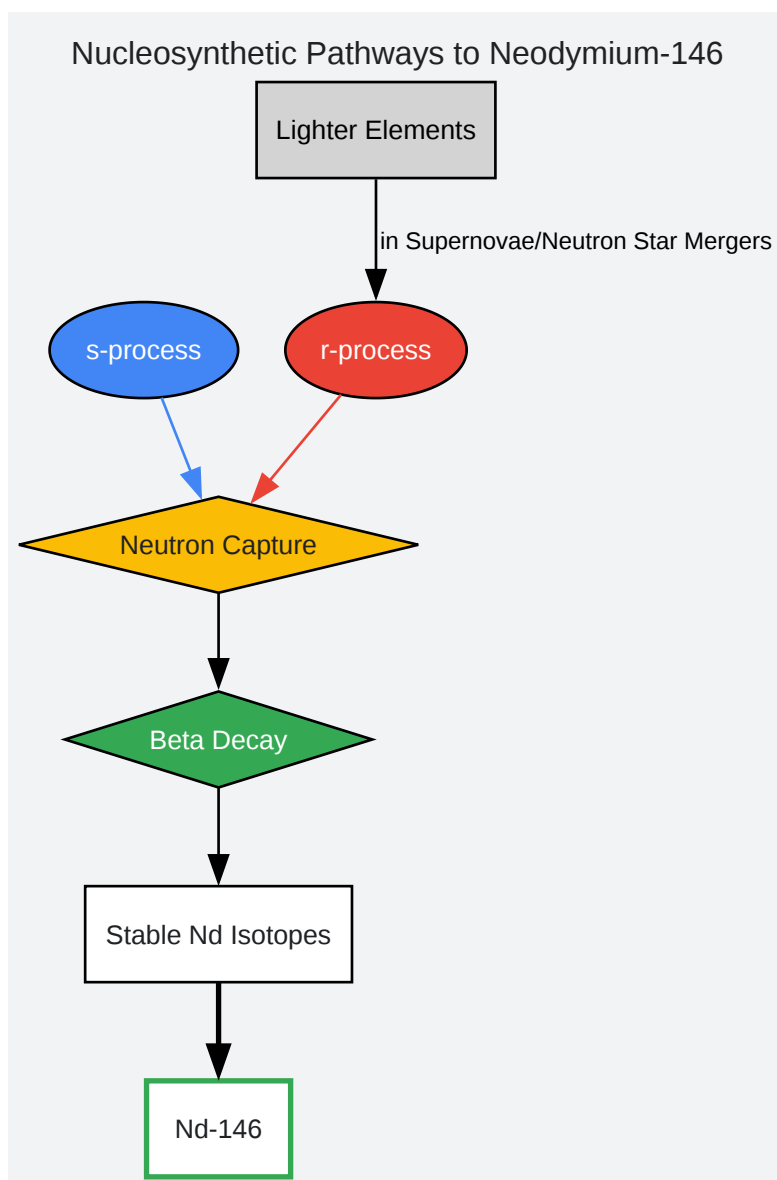
The s-process occurs in asymptotic giant branch (AGB) stars and involves the slow capture of neutrons by pre-existing seed nuclei. In this process, a stable isotope captures a neutron, and if the resulting isotope is unstable, it undergoes beta decay, increasing its atomic number and forming a new element. This process continues, building up heavier elements. The production

of ^{146}Nd via the s-process involves a chain of neutron captures and beta decays starting from lighter elements.

The r-Process Pathway

The r-process, or rapid neutron-capture process, is responsible for the creation of about half of the atomic nuclei heavier than iron.[9] This process occurs in explosive stellar environments with extremely high neutron densities, such as supernova explosions and neutron star mergers.[9][10][11] During the r-process, seed nuclei rapidly capture multiple neutrons before they have a chance to undergo beta decay.[9] Following the cessation of the intense neutron flux, the highly unstable, neutron-rich nuclei undergo a series of beta decays, eventually populating the stable neutron-rich isotopes, including ^{146}Nd . [9]

The following diagram illustrates the general nucleosynthetic pathways leading to the formation of stable neodymium isotopes, including **Neodymium-146**.



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Caption: Nucleosynthetic Pathways to **Neodymium-146**.

Experimental Protocols for Isotopic Analysis

The determination of the isotopic composition of neodymium is crucial for various scientific disciplines, including geochemistry and geochronology.[12][13] The primary techniques used for high-precision isotope ratio measurements are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Sample Preparation

- **Digestion:** Geological or other sample materials are first dissolved using strong acids (e.g., a mixture of hydrofluoric and nitric acids) in a clean laboratory environment to minimize contamination.
- **Chemical Separation:** Neodymium is chemically separated from the sample matrix using ion-exchange chromatography. This is a critical step to remove other elements that could interfere with the mass spectrometric analysis.^[1]

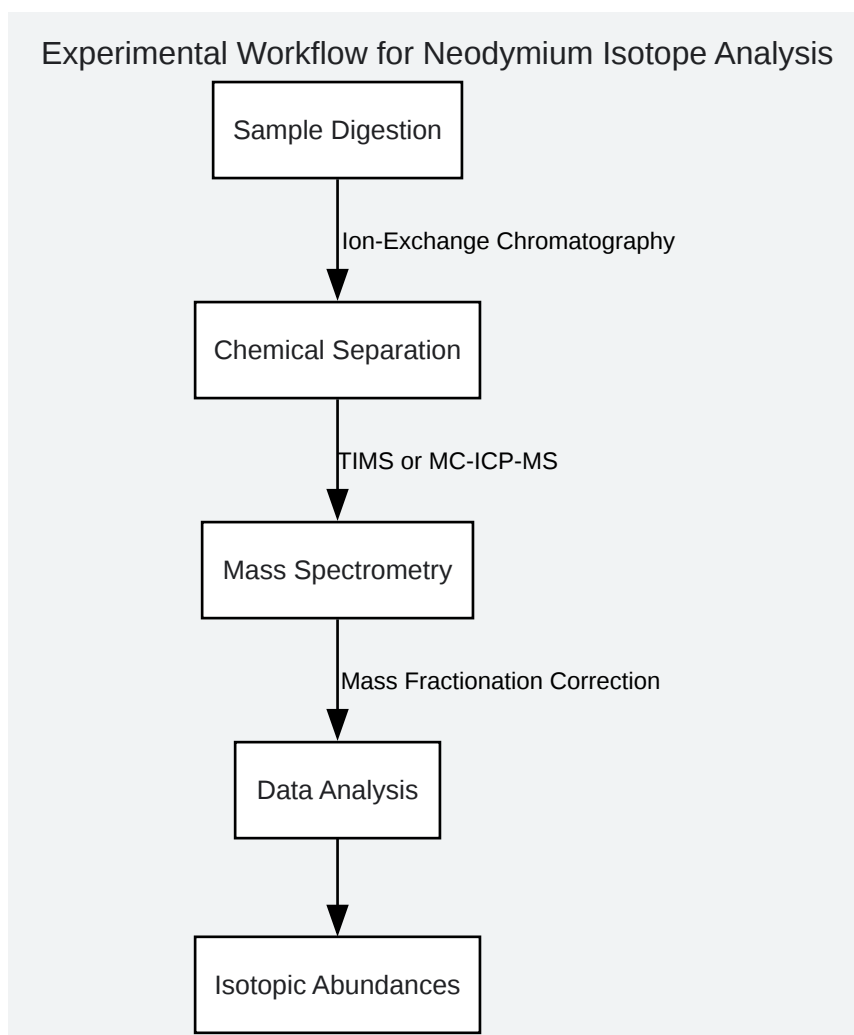
Mass Spectrometry

- **Thermal Ionization Mass Spectrometry (TIMS):**
 - **Principle:** A purified neodymium sample is loaded onto a metal filament (e.g., rhenium). The filament is heated to a high temperature, causing the neodymium atoms to ionize.
 - **Analysis:** The resulting ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio. Detectors then measure the ion currents for each isotope.
- **Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):**
 - **Principle:** The sample solution is introduced into a high-temperature argon plasma, which efficiently ionizes the neodymium atoms.
 - **Analysis:** The ions are then introduced into a mass spectrometer with multiple detectors (collectors) that simultaneously measure the ion beams of the different isotopes.

Data Analysis

The measured isotope ratios are corrected for instrumental mass fractionation. This is typically done by normalizing the measured ratios to a known, constant isotope ratio of another element or by using a double-spike technique. The final data provide the precise isotopic composition of neodymium in the sample.

The following diagram outlines the general experimental workflow for the determination of neodymium isotope abundances.



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Caption: Workflow for Neodymium Isotope Analysis.

Applications of Neodymium-146

Beyond its fundamental scientific interest, **Neodymium-146** has specific applications. It is used as a target material for the production of the radioisotope Promethium-147 (^{147}Pm) through neutron capture.[14][15][16] ^{147}Pm is utilized in radioisotopic power generation and as a source in thickness gauges for industrial applications.[6][7][16]

Conclusion

Neodymium-146 is a significant stable isotope of neodymium with a natural abundance of approximately 17.2%. Its formation in stars through the s- and r-processes provides insights

into stellar nucleosynthesis. The precise measurement of its abundance, along with other neodymium isotopes, is a powerful tool in the Earth and planetary sciences. Furthermore, its role in the production of other valuable radioisotopes highlights its importance in applied nuclear science.

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